

# Technical Support Center: Sulcotrione and Adjuvant Compatibility

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## Compound of Interest

Compound Name: Sulcotrione

Cat. No.: B1682642

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to utilizing **sulcotrione** with adjuvants for enhanced uptake and efficacy. The information is presented in a question-and-answer format to directly address potential issues encountered during experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is **sulcotrione** and what is its mode of action?

**Sulcotrione** is a selective, post-emergence herbicide belonging to the triketone family. Its primary mode of action is the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.<sup>[1]</sup> This enzyme is critical in the biosynthesis of plastoquinone and tocopherols, which are essential components for carotenoid production. By inhibiting HPPD, **sulcotrione** disrupts carotenoid synthesis, leading to the degradation of chlorophyll and subsequent bleaching of susceptible plant tissues, ultimately causing weed death.

Q2: Why are adjuvants recommended for use with **sulcotrione**?

Adjuvants are substances added to a herbicide formulation to improve its effectiveness. For **sulcotrione**, adjuvants can enhance uptake and translocation within the target weed. They achieve this by:

- Reducing Surface Tension: Adjuvants like non-ionic surfactants (NIS) lower the surface tension of spray droplets, allowing for better spreading and coverage on the leaf surface.<sup>[2]</sup>

- **Improving Penetration:** Oil-based adjuvants, such as methylated seed oil (MSO), can help dissolve the waxy cuticle of the leaf, facilitating the entry of **sulcotrione** into the plant.
- **Increasing Rainfastness:** Some adjuvants help the herbicide adhere to the leaf surface, preventing it from being washed off by rain.

Q3: What are the most common types of adjuvants used with **sulcotrione**?

The most common adjuvants used to enhance the efficacy of **sulcotrione** are:

- **Methylated Seed Oil (MSO):** An oil-based adjuvant known for its ability to penetrate the waxy cuticle of weed leaves. Studies have shown that MSO can significantly increase the effectiveness of **sulcotrione**, especially under challenging environmental conditions.
- **Non-Ionic Surfactants (NIS):** These adjuvants reduce the surface tension of the spray solution, leading to better coverage of the weed foliage.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Troubleshooting Guide

Q4: My **sulcotrione** application is showing reduced efficacy. What are the potential causes?

Several factors can contribute to the reduced performance of **sulcotrione** treatments:

- **Weed Species and Growth Stage:** The susceptibility to **sulcotrione** can vary between different weed species. Additionally, applications are most effective when weeds are young and actively growing. Larger, more mature weeds may be less susceptible.
- **Environmental Conditions:**
  - **Rainfall:** Rain shortly after application can wash the herbicide off the leaves before it can be absorbed.
  - **Dry or Cool Conditions:** Stressed weeds (due to drought or low temperatures) may have a thicker cuticle and reduced metabolic activity, leading to decreased herbicide uptake and translocation.
  - **High pH of Spray Solution:** The effectiveness of **sulcotrione**, a weak acid, can be influenced by the pH of the spray solution. A lower pH (around 4-5) has been shown to

improve efficacy in some cases.

- **Improper Adjuvant Selection or Rate:** The type and concentration of the adjuvant are critical. Using an inappropriate adjuvant or an incorrect rate can lead to poor coverage, reduced penetration, or even antagonism.
- **Tank Mix Incompatibility:** If **sulcotrione** is tank-mixed with other pesticides or fertilizers, physical or chemical incompatibility can occur, reducing the efficacy of the herbicide. Always perform a jar test before tank-mixing.

Q5: I am observing signs of phytotoxicity (crop injury) in my corn after applying **sulcotrione** with an adjuvant. What could be the cause?

While **sulcotrione** is generally selective for corn, certain conditions can lead to crop injury:

- **Adjuvant Type and Rate:** The use of methylated seed oils (MSO) with HPPD inhibitor herbicides like **sulcotrione** has been associated with an increased risk of corn injury, especially under warm and humid conditions.[\[6\]](#)[\[7\]](#)
- **Tank Mixing:** Tank-mixing **sulcotrione** with certain other herbicides or insecticides can increase the potential for crop injury.[\[8\]](#) The adjuvants in one formulation can enhance the uptake of the tank-mix partner, potentially leading to phytotoxicity.
- **Environmental Stress:** Corn that is already under stress from factors like cool temperatures, wet soils, or nutrient deficiencies may be more susceptible to herbicide injury.[\[9\]](#)
- **Application Timing:** Applying post-emergence herbicides outside of the recommended growth stage for the crop can increase the risk of injury.

Q6: The components of my tank mix are separating or forming clumps. What is happening?

This is a sign of physical incompatibility. It can be caused by:

- **Improper Mixing Order:** The order in which products are added to the spray tank is crucial. A common guideline is the W-A-L-E-S method:
  - Wettable powders and Water dispersible granules

- Agitate thoroughly
- Liquid flowables and suspensions
- Emulsifiable concentrates
- Surfactants and solutions
- Water Quality: Hard water (containing high levels of calcium and magnesium) can sometimes interfere with the stability of certain formulations.
- Insufficient Agitation: Continuous and adequate agitation is necessary to keep all components of the tank mix in suspension.

To prevent physical incompatibility, always perform a jar test before preparing a large batch.

## Data Presentation

The following tables summarize the impact of different adjuvants and spray solution pH on the efficacy of **sulcotrione** for controlling barnyardgrass (*Echinochloa crus-galli*), as well as their effect on the physical properties of the spray solution.

Table 1: Efficacy of **Sulcotrione** with Different Adjuvants and pH Adjusters on Barnyardgrass (% Control)[2]

Treatment	Full Rate (Neutral pH)	Reduced Rate (Neutral pH)	Reduced Rate + Acetic Acid (pH ~4)	Reduced Rate + Citric Acid (pH ~4)	Reduced Rate + Ammonia (Basic pH)	Reduced Rate + K3PO4 (Basic pH)
No Adjuvant	90%	78%	71%	83%	63%	78%
+ MSO	-	80-86%	87-89%	95%	82-87%	90%
+ NIS 1	-	80-86%	87-89%	90-91%	82-87%	79-80%
+ NIS 2	-	80-86%	83%	90-91%	82-87%	79-80%

Table 2: Effect of Adjuvants on Surface Tension and Contact Angle of **Sulcotrione** Spray Solution (Reduced Rate, Neutral pH)[2]

Treatment	Surface Tension (mN/m)	Contact Angle (°)
Sulcotrione alone	51.5	92.1
+ MSO	29.8	45.0
+ NIS 1	21.2	25.0
+ NIS 2	28.1	38.0

## Experimental Protocols

### Protocol 1: Jar Test for Physical Compatibility of Tank Mixes

This protocol is designed to assess the physical compatibility of **sulcotrione** with adjuvants and other tank-mix partners before large-scale mixing.

- Materials:
  - Clean, clear quart-sized glass jar with a lid
  - Water from the same source that will be used for the actual application
  - Pipettes or measuring spoons for accurate measurement of each component
  - All products to be tank-mixed (**sulcotrione**, adjuvant, other pesticides, etc.)
  - Personal Protective Equipment (PPE) as specified on the product labels
- Procedure:
  - Fill the jar halfway with the carrier (water).
  - Add the tank-mix components one at a time, in the correct mixing order (W-A-L-E-S method).

3. Cap the jar and shake vigorously for 15-30 seconds after adding each component.
4. After adding all components, fill the jar to the three-quarters mark with the carrier, cap it, and shake again for another 30 seconds.
5. Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
  - Formation of flakes, crystals, or sludge
  - Separation into layers
  - Gelling or clumping
  - Heat generation
6. If any of these signs are present, the mixture is physically incompatible.

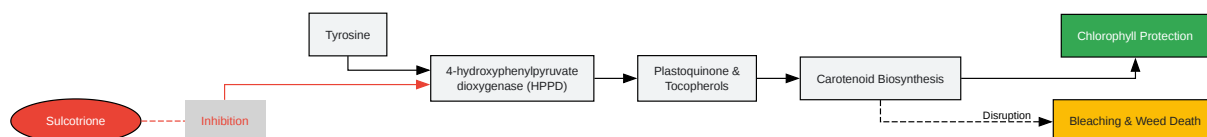
#### Protocol 2: Greenhouse Bioassay for Efficacy Evaluation

This protocol outlines a method for evaluating the biological efficacy of different **sulcotrione** and adjuvant combinations on target weed species in a controlled greenhouse environment.

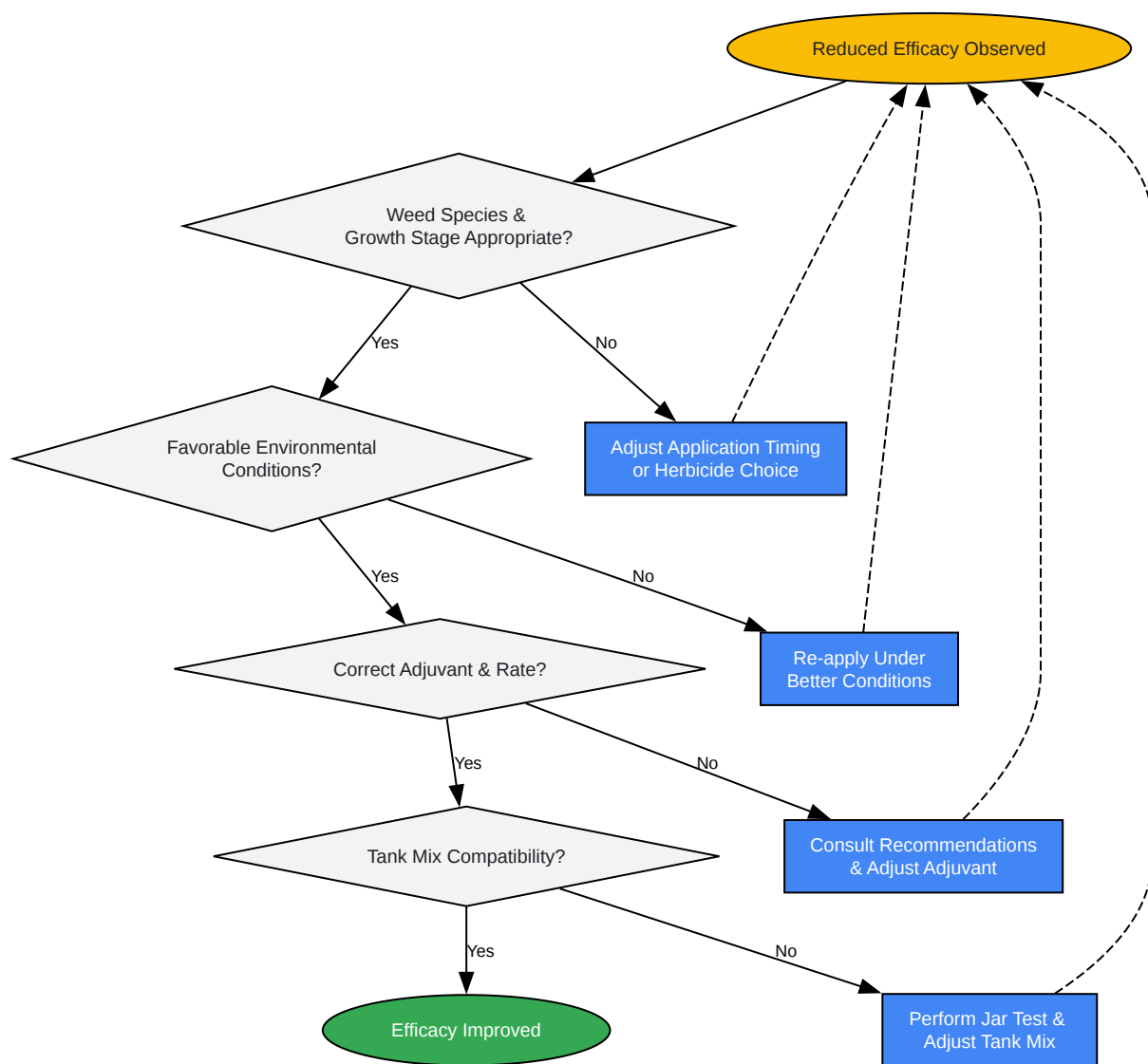
- Plant Material and Growth Conditions:
  - Grow target weed species (e.g., *Amaranthus retroflexus*, *Chenopodium album*, *Echinochloa crus-galli*) from seed in pots containing a standard greenhouse potting mix.
  - Maintain plants in a greenhouse with controlled temperature, humidity, and photoperiod suitable for the species being tested.
  - Ensure uniform growth of the plants before treatment application.
- Herbicide and Adjuvant Preparation:
  - Prepare a stock solution of **sulcotrione**.
  - Prepare separate treatment solutions by adding the desired adjuvants (e.g., MSO, NIS) at the recommended concentrations to the **sulcotrione** solution.

- Include a control group that is not treated and a control group treated only with the carrier and adjuvant (without **sulcotrione**).
- Treatment Application:
  - Apply the herbicide solutions to the weeds at a consistent growth stage (e.g., 3-4 leaf stage).
  - Use a research-grade spray chamber to ensure uniform application and coverage. Calibrate the sprayer to deliver a known volume of spray solution per unit area.
- Data Collection and Analysis:
  - Visually assess weed control at regular intervals (e.g., 7, 14, and 21 days after treatment) using a rating scale (e.g., 0% = no control, 100% = complete death).
  - At the end of the experiment, harvest the above-ground biomass of the weeds in each pot.
  - Dry the biomass in an oven until a constant weight is achieved.
  - Calculate the percent reduction in biomass compared to the untreated control.
  - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

## Visualizations







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